

Safeguarding Your Research: A Comprehensive Guide to Handling Chromium Oxalate

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Compound of Interest

Compound Name: Chromium oxalate

CAS No.: 30737-19-0

Cat. No.: B1241539

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Chromium oxalate**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust by delivering value beyond the product itself.

Chemical and Physical Properties

Property	Value	Source
Synonyms	Chromic oxalate, Chromium (II) oxalate	[1]
CAS Number	814-90-4	[1]
Physical State	Yellow, crystalline powder	[1]
Solubility	Highly insoluble in water	[2][3]
Stability	The divalent (chromous) ion is relatively unstable and is rapidly oxidized to the trivalent (chromic) form. It is considered one of the most stable chromous salts and is not appreciably oxidized by moist air.	[1][3]

Occupational Exposure Limits

Organization	Limit	Notes
OSHA (PEL)	0.5 mg/m ³ (as Cr)	8-hour time-weighted average[3][4]
NIOSH (REL)	0.5 mg/m ³	10-hour time-weighted average for Chromium(II) compounds (as Cr)[1]
ACGIH (TLV)	0.003 mg/m ³	As Cr(III), inhalable particulate matter[5]

Personal Protective Equipment (PPE)

When handling **Chromium oxalate**, a comprehensive PPE strategy is crucial to minimize exposure. The following equipment is mandatory:

- **Respiratory Protection:** Inhalation is a primary exposure route.^[6] Use a NIOSH-approved respirator appropriate for the concentration of airborne particulates. For concentrations up to 5 mg/m³, an N95, R95, or P95 filtering facepiece respirator (or better) is recommended.^[7] For higher concentrations or in situations where the exposure limit may be exceeded, a powered air-purifying respirator (PAPR) with a high-efficiency particulate filter or a self-contained breathing apparatus (SCBA) should be used.^{[4][7]}
- **Eye and Face Protection:** Wear industrial-certified safety glasses or goggles to prevent eye contact with the powder.^{[1][6]} In situations with a higher risk of splashing or dust generation, a face shield should be worn in conjunction with goggles.
- **Skin Protection:** Chemical-impermeable gloves are required to prevent skin contact.^[1] Disposable dust and chemical splash protective clothing or coveralls should be worn, especially during tasks with a high potential for contamination.^[6]
- **Head Protection:** In environments where dust may settle, head protection can prevent contamination of the hair and scalp.^[6]

Contaminated protective clothing should be segregated and decontaminated before reuse. Never take contaminated clothing home.^[4]

Handling and Storage Procedures

Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust.^[1]
- Avoid generating dust during handling.^[1]
- Use non-sparking tools to prevent ignition sources.^[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.^[1]

- Keep away from incompatible materials.

Emergency Procedures

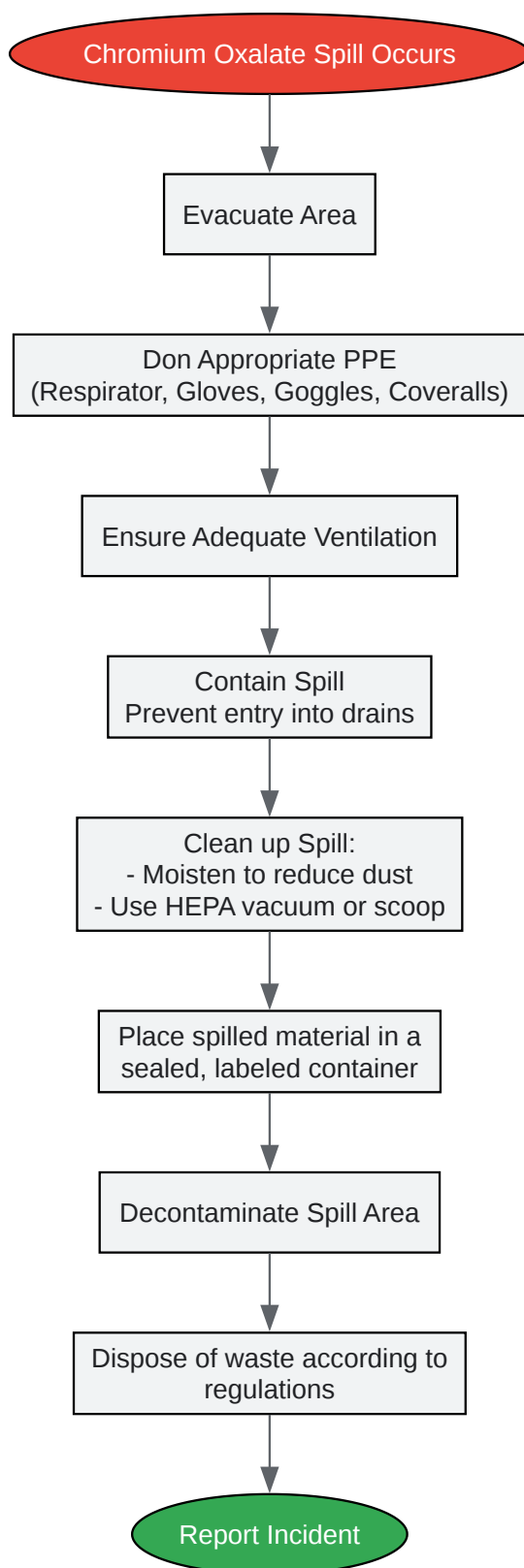
First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled) and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[\[8\]](#)
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Keep the patient quiet and maintain a normal body temperature. Seek immediate medical attention.[\[1\]](#)

Spill Response:

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and entering drains.[\[1\]](#)
- Clean-up: For small spills, moisten the material with water to minimize dust and carefully scoop it into a suitable, closed container for disposal.[\[8\]](#) A HEPA-filter vacuum can also be used for clean-up.[\[8\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the collected waste in accordance with local, state, and federal regulations.[\[8\]](#)



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Chromium Oxalate Spill Response Workflow

Disposal Plan

Chromium oxalate and materials contaminated with it may be classified as hazardous waste (EPA hazardous waste number D007 for chromium).[4] Disposal must be conducted in accordance with all applicable federal, state, and local regulations.

General Disposal Procedure:

- **Waste Collection:** Collect waste **chromium oxalate** and contaminated materials in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other waste streams.
- **Waste Storage:** Store the hazardous waste container in a designated, secure area away from incompatible materials.
- **Waste Disposal:** Arrange for pick-up and disposal by a licensed hazardous waste management facility.

Treatment and Neutralization:

While specific laboratory-scale neutralization protocols for **chromium oxalate** are not readily available in the provided search results, a general approach for chromium-containing waste involves:

- **Reduction of Cr(VI) to Cr(III):** If hexavalent chromium is present or suspected, it must be reduced to the less toxic trivalent form. This is often achieved using reducing agents like sodium bisulfite or ferrous sulfate under acidic conditions.
- **Precipitation:** The trivalent chromium is then precipitated as chromium(III) hydroxide by raising the pH with a base such as sodium hydroxide or lime.[9]
- **Separation:** The solid chromium hydroxide precipitate is separated from the liquid.
- **Disposal:** The decontaminated liquid may be suitable for drain disposal after verification, while the solid precipitate must be disposed of as hazardous waste.

It is crucial to consult with your institution's environmental health and safety (EHS) department for specific guidance on the proper disposal procedures for **chromium oxalate**.

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